Technical Support Center: GLP-1 (1-37) Experimental Consistency Guide

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Compound of Interest	
Compound Name:	*Glucagon-like peptide 1 (1-37)*
CAS No.:	*87805-34-3*
Cat. No.:	*B549934*

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Status: Online Operator: Senior Application Scientist Ticket ID: GLP1-VAR-001 Subject: Troubleshooting variability in GLP-1 (1-37) quantification and bioactivity.

Welcome to the GLP-1 Technical Hub

You are likely here because your GLP-1 (1-37) data is noisy, your standard curves are shifting, or your in vivo results contradict your in vitro potency.

The Core Problem: GLP-1 (1-37) is the full-length, biologically inactive precursor to the potent incretin GLP-1 (7-36) amide. Variability in experimental results usually stems from three distinct failure modes:

- Unintended Processing: Spontaneous or enzymatic conversion of 1-37 into active (7-36) or degraded (9-36) forms.

- Physical Loss: Rapid adsorption to standard laboratory plastics.

- Assay Cross-Reactivity: Using antibodies that cannot distinguish the precursor (1-37) from the active hormone (7-36).

This guide addresses these issues with self-validating protocols and mechanistic explanations.

Module 1: Peptide Handling & Physical Stability

User Question:"My stock solution concentration drops significantly after just a few hours at 4°C. Is the peptide degrading?"

Scientist Diagnosis: It is likely adsorbing, not degrading. GLP-1 peptides are highly hydrophobic and will bind aggressively to polypropylene and glass.

The Solution: Surface Passivation & Solubility

GLP-1 (1-37) has a propensity to aggregate and stick to surfaces. Standard "sterile filtration" can result in 50-80% peptide loss on the filter membrane.

Protocol: Low-Loss Reconstitution

Parameter	Recommendation	Mechanism
Labware	LoBind / Low-Retention Tubes (e.g., Eppendorf Protein LoBind)	Minimizes hydrophobic interaction between peptide and plastic walls.
Solvent pH	Alkaline (pH 8.0–9.0) initially	GLP-1 is prone to aggregation at neutral pH (near its pI). Dissolving in dilute NH_4HCO_3 or using a pH shift method improves solubility [1].
Additives	0.1% BSA or Tween-20	"Sacrificial" proteins/detergents coat the plastic surface, preventing GLP-1 adsorption.
Filtration	PVDF or PES membranes (Pre-wetted)	Avoid Nylon. Pre-wet the filter with buffer to saturate binding sites before passing the peptide.

Self-Validation Step: Measure the concentration (A280 or BCA) of your stock before and after filtration/transfer. If you lose >10%, your plasticware is acting as a sink.

Module 2: Biological Stability & Enzymatic Control

User Question:"I am measuring GLP-1 (1-37) in plasma, but my readings are erratic and lower than expected."

Scientist Diagnosis: You are fighting a war against DPP-4 and L-cell processing. GLP-1 (1-37) is a substrate for cleavage.[1] If you do not inhibit these enzymes immediately upon blood draw, 1-37 converts to fragments that your assay may or may not detect.

The Pathway Visualization

Understanding the degradation logic is vital for selecting the right inhibitors.
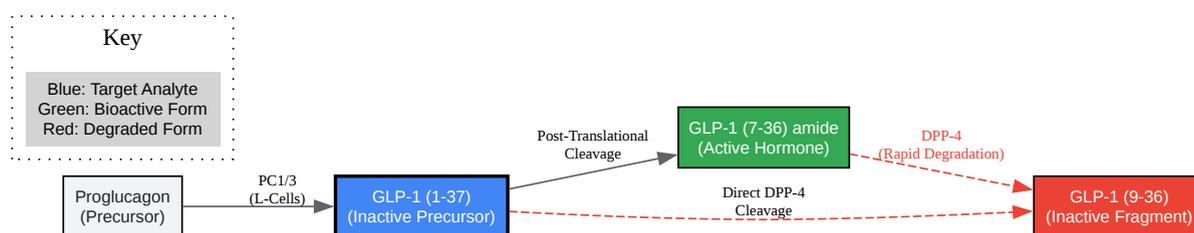
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Figure 1: The GLP-1 Processing Pathway.[2] Note that GLP-1 (1-37) can be processed into the active form or degraded directly, altering the immunoreactivity of the sample [2, 3].

Protocol: The "Zero-Tolerance" Collection Method

To preserve GLP-1 (1-37), you must stop proteolysis at the moment of collection.

- Preparation: Pre-chill collection tubes (EDTA) on ice.

- Inhibitor Cocktail (Critical): Add DPP-4 Inhibitor (e.g., Sitagliptin or Diprotin A) + Aprotinin to the tube before blood draw.

  - Standard: 10 µL DPP-4 inhibitor per mL blood [4].[3][4][5]

  - Why: DPP-4 has a half-life of seconds in plasma. Adding inhibitor after the draw is too late.

- Centrifugation: Spin at 1000 x g for 10-15 mins at 4°C within 30 minutes of collection.

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- Storage: Transfer plasma to LoBind tubes and freeze at -80°C immediately.

Module 3: Assay Specificity & Cross-Reactivity

User Question:"My ELISA kit claims to measure 'Total GLP-1'. Does this include 1-37, and how do I distinguish it from the active 7-36 form?"

Scientist Diagnosis: "Total GLP-1" assays usually target the C-terminus (amidated region), which is conserved in 1-37, 7-36, and 9-36. They will not distinguish the precursor from the active hormone.

Troubleshooting Antibody Selection

To specifically measure GLP-1 (1-37) or exclude it, you must understand the epitope mapping.

Target Species	Required Antibody Epitope	Why?
GLP-1 (1-37) Only	N-Terminal (Residues 1-6)	This region is absent in the truncated active forms (7-36) and degraded forms (9-36).
Active GLP-1 (7-36)	Free N-Terminal (Residue 7)	Must bind the free Histidine at pos 7. Will not bind 1-37 (N-term blocked by extension) or 9-36 (N-term missing).
Total GLP-1	C-Terminal / Mid-Region	Detects the "backbone." Useful for secretion data but useless for bioactivity data.

Experimental Workflow for Specificity If you need to quantify 1-37 specifically in the presence of 7-36:

- Use a Sandwich ELISA:

    - Capture Ab: Anti-C-terminus (binds all forms).

    - Detection Ab: Anti-N-terminus (Residues 1-6 specific).

- Cross-Validation: Run a "Total GLP-1" assay alongside. If Total >> (1-37), significant processing to 7-36 or 9-36 has occurred.

Module 4: Experimental Design (In Vivo vs. In Vitro)

User Question:"I injected GLP-1 (1-37) into mice, but I see no glycemic improvement. The literature says GLP-1 is insulinotropic."[6][7]

Scientist Diagnosis: You are confusing the precursor with the active hormone. GLP-1 (1-37) has <1% of the insulinotropic potency of GLP-1 (7-36) at the receptor [5].

- If you see activity: It is likely because endogenous enzymes (like PC1/3) converted your injected 1-37 into 7-36 in vivo.

- If you see NO activity: The conversion rate was too slow, or DPP-4 degraded the 1-37 to 3-37 (inactive) before it could be activated.

Experimental Workflow: Validating Bioactivity
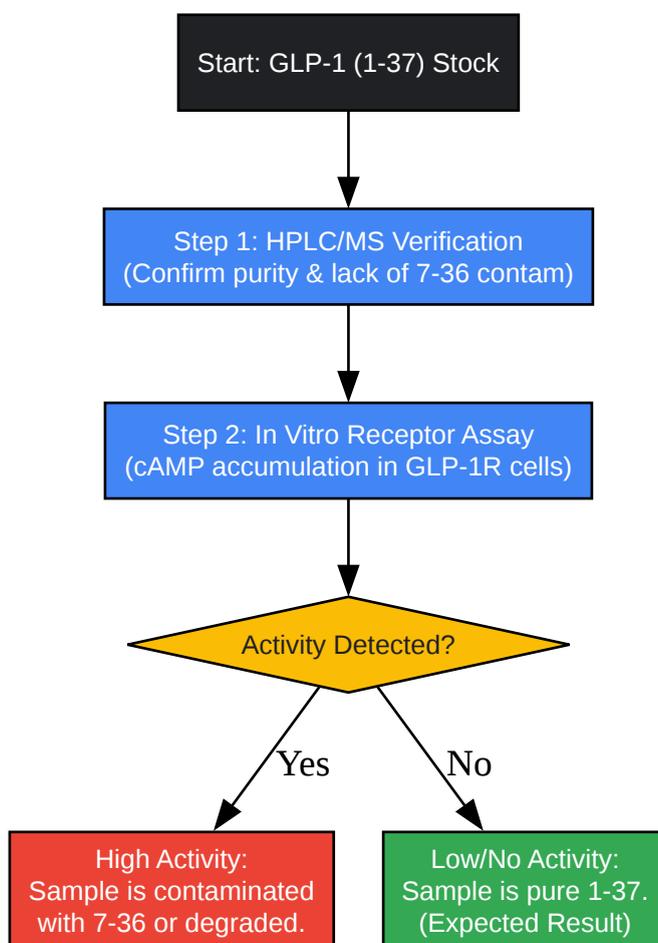
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Figure 2: Quality Control Workflow. Pure GLP-1 (1-37) should NOT trigger a strong cAMP response in GLP-1R cells compared to a 7-36 control.

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